

2-(Benzyloxy)benzoyl chloride reactivity and stability

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Compound of Interest

Compound Name: 2-(Benzyloxy)benzoyl chloride

Cat. No.: B1278779

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An In-Depth Technical Guide to the Reactivity and Stability of **2-(Benzyloxy)benzoyl Chloride**

Introduction

2-(Benzyloxy)benzoyl chloride (CAS No: 4349-62-6) is a versatile bifunctional organic compound featuring both a benzoyl chloride and a benzyloxy ether moiety.^[1] Its chemical structure makes it a valuable intermediate in organic synthesis, particularly in the development of complex molecules for pharmaceuticals and materials science. The acyl chloride group serves as a highly reactive site for nucleophilic acyl substitution, while the ortho-benzyloxy group can influence the compound's reactivity and stability.^[2] This guide provides a comprehensive overview of the reactivity, stability, synthesis, and handling of **2-(benzyloxy)benzoyl chloride** for researchers, scientists, and professionals in drug development.

Physicochemical Properties

2-(Benzyloxy)benzoyl chloride is typically a colorless to pale yellow liquid or a low-melting solid with a pungent odor.^[1] Its key identifiers and properties are summarized below.

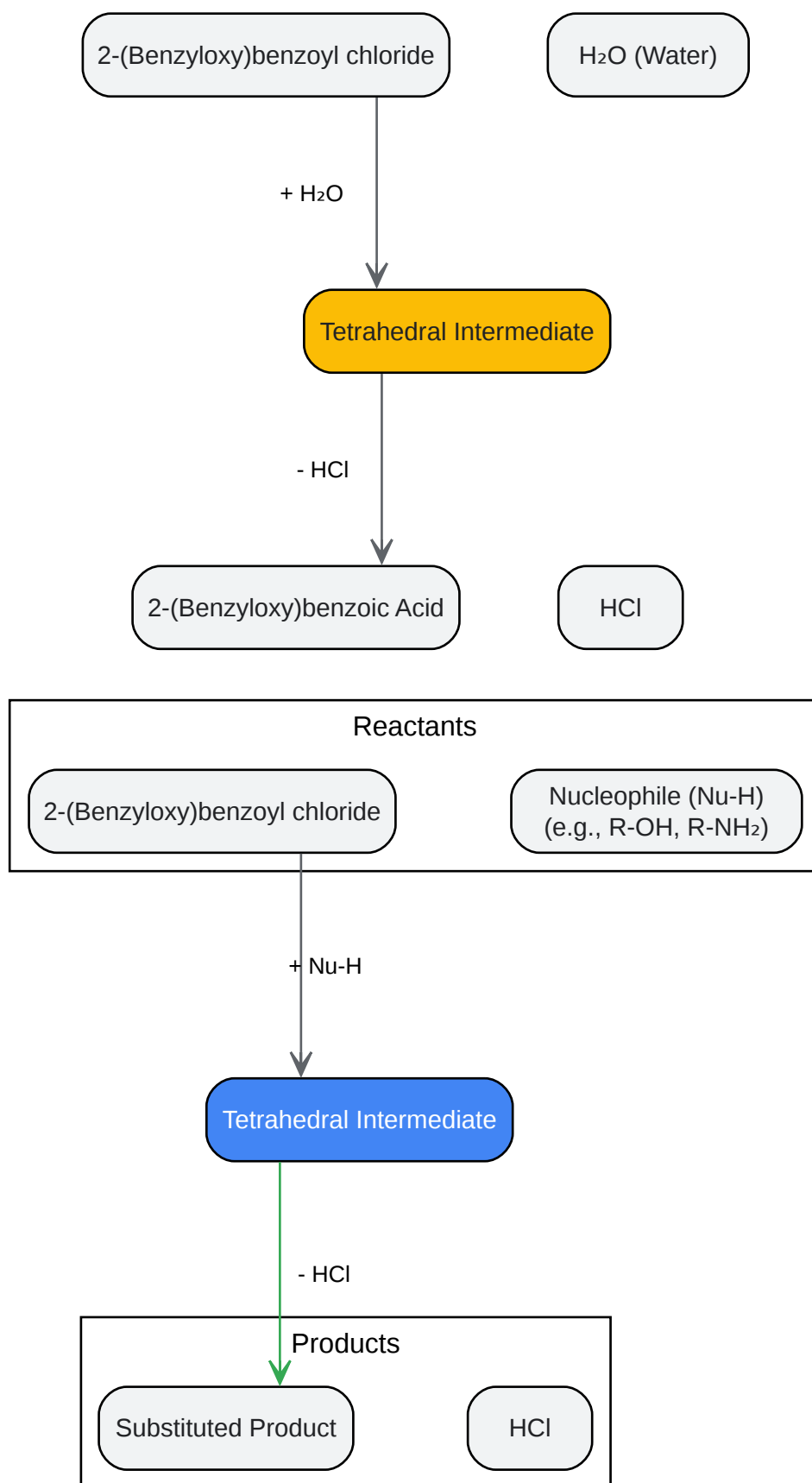
Property	Value	Source(s)
CAS Number	4349-62-6	[3]
Molecular Formula	C ₁₄ H ₁₁ ClO ₂	[1][3]
Molecular Weight	246.69 g/mol	[3]
Appearance	Colorless to pale yellow liquid or white to yellow sticky oil to solid	[1][4]
Odor	Pungent	[1]

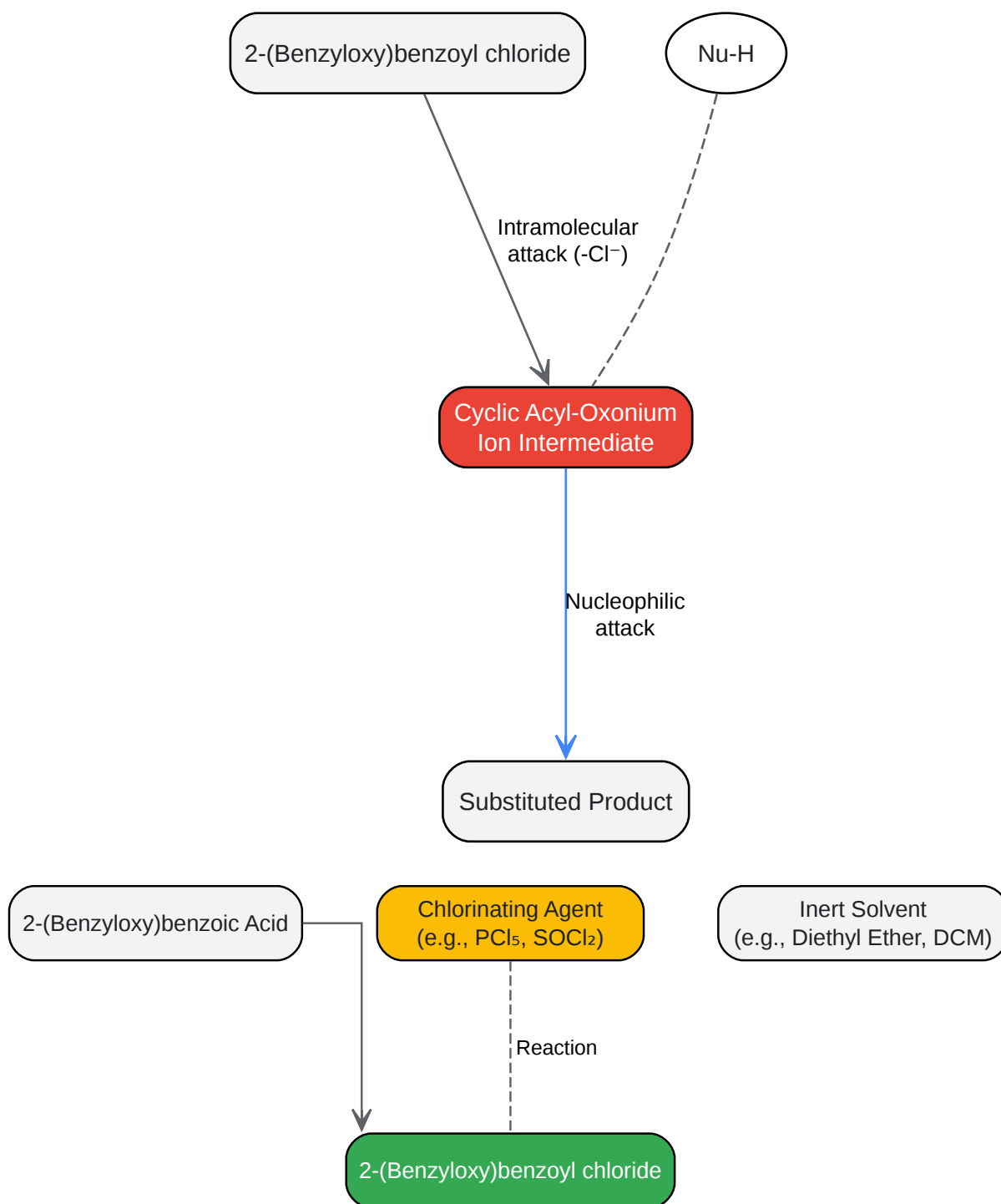
Stability and Storage

The stability of **2-(benzyloxy)benzoyl chloride** is primarily dictated by the high reactivity of its acyl chloride functional group, which is highly susceptible to hydrolysis.

Moisture Sensitivity and Hydrolysis

Contact with water or atmospheric moisture leads to rapid hydrolysis, yielding 2-(benzyloxy)benzoic acid and corrosive hydrochloric acid gas.[1][5] This degradation not only consumes the reagent but also affects the pH of the reaction medium. Signs of decomposition include a color change to yellow and the evolution of a pungent odor due to HCl formation.[5]





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